

# 3-O-Methyl-D-glucopyranose CAS number

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## Compound of Interest

Compound Name: 3-O-Methyl-D-glucopyranose

Cat. No.: B15543962

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An In-Depth Technical Guide to **3-O-Methyl-D-glucopyranose**

## Abstract

This technical guide provides a comprehensive overview of **3-O-Methyl-D-glucopyranose**, a methylated monosaccharide of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, CAS registration numbers, and key applications. Furthermore, it presents a representative experimental protocol for its use in organic synthesis and visualizes key workflows using the DOT language. The information is curated to support advanced research and development activities, from biochemical assays to pharmaceutical synthesis.

## Chemical and Physical Properties

**3-O-Methyl-D-glucopyranose** is a derivative of D-glucose where the hydroxyl group at the C3 position is replaced by a methoxy group. This modification prevents its metabolism in most biological systems, making it an invaluable tool for studying glucose transport mechanisms.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> The compound exists as different anomers, which may have distinct CAS numbers.

CAS Numbers:

- 13224-94-7: Commonly used for 3-O-Methyl- $\alpha$ -D-glucopyranose.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup>
- 3370-81-8: Also cited for **3-O-Methyl-D-glucopyranose**.<sup>[7]</sup>

The quantitative data for this compound are summarized in the table below for ease of reference and comparison.

| Property   | Value   | Reference(s)  |
|--|---|---|
| CAS Number   | 13224-94-7; 3370-81-8                                   | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> |
| Molecular Formula  | C <sub>7</sub> H <sub>14</sub> O <sub>6</sub>           | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> |
| Molecular Weight   | 194.18 g/mol  | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> |
| Appearance   | White to off-white crystalline powder                   | <a href="#">[5]</a> <a href="#">[7]</a>                     |
| Melting Point  | 160-169 °C  | <a href="#">[7]</a>   |
| Optical Rotation [ $\alpha$ ] <sub>D</sub> <sup>25</sup> | +55° to +57° (c=1% in water + trace NH <sub>4</sub> OH) | <a href="#">[2]</a>   |
| Purity   | ≥98% (GC or HPLC)                                       | <a href="#">[1]</a> <a href="#">[7]</a>                     |
| Solubility   | Water: 50 mg/mL, clear to slightly hazy                 | <a href="#">[2]</a>   |
| PubChem ID   | 247323  | <a href="#">[5]</a> <a href="#">[7]</a>                     |
| MDL Number   | MFCD00006608;<br>MFCD00063266                           | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a> |
| Storage Conditions                                       | Store at 0-8 °C   | <a href="#">[5]</a> <a href="#">[7]</a>                     |

## Key Applications in Research and Development

**3-O-Methyl-D-glucopyranose** is a versatile molecule with a range of applications across pharmaceuticals, biotechnology, and biochemical research.

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of complex glycosides and other carbohydrate-based drugs.[\[7\]](#) Its structure can be leveraged to enhance the bioavailability and efficacy of active pharmaceutical ingredients.[\[5\]](#)
- **Biochemical Research:** As a non-metabolizable glucose analogue, it is widely used to study glucose transport systems and carbohydrate metabolism.[\[2\]](#) It helps researchers investigate

carrier-mediated glucose transport across membranes, such as the blood-brain barrier, and assess intestinal glucose transport in conditions like diabetes mellitus. It has also been used to determine intracellular water space in cultured cells.[1]

- **Biotechnology:** In the field of biotechnology, this compound is employed in studies involving enzyme interactions and in the production of glycosylated proteins, where it can help improve the stability of therapeutic proteins.[5][7]
- **Food Industry:** It is also used as a sweetener and flavor enhancer, providing a natural alternative to artificial sweeteners in low-calorie food products.[5][7]

## Experimental Protocols

Detailed methodologies are critical for reproducible scientific outcomes. Below is a representative protocol for the acylation of a pyranoside, a common reaction type for modifying compounds like **3-O-Methyl-D-glucopyranose**. This protocol is adapted from a similar synthesis of a galactopyranoside ester.[8]

**Objective:** To synthesize a 6-O-acyl derivative of a methyl-pyranoside via direct acylation.

**Materials:**

- Methyl- $\beta$ -D-glucopyranoside (or similar pyranoside starting material)
- Acyl chloride (e.g., myristoyl chloride)
- Dry N,N-dimethylformamide (DMF)
- Triethylamine ( $\text{Et}_3\text{N}$ )
- Solvents for chromatography (e.g., Chloroform, Methanol)
- Silica gel for column chromatography
- Thin-Layer Chromatography (TLC) plates (Silica gel G)
- 5% Sulfuric acid in ethanol (for visualization)

#### Procedure:

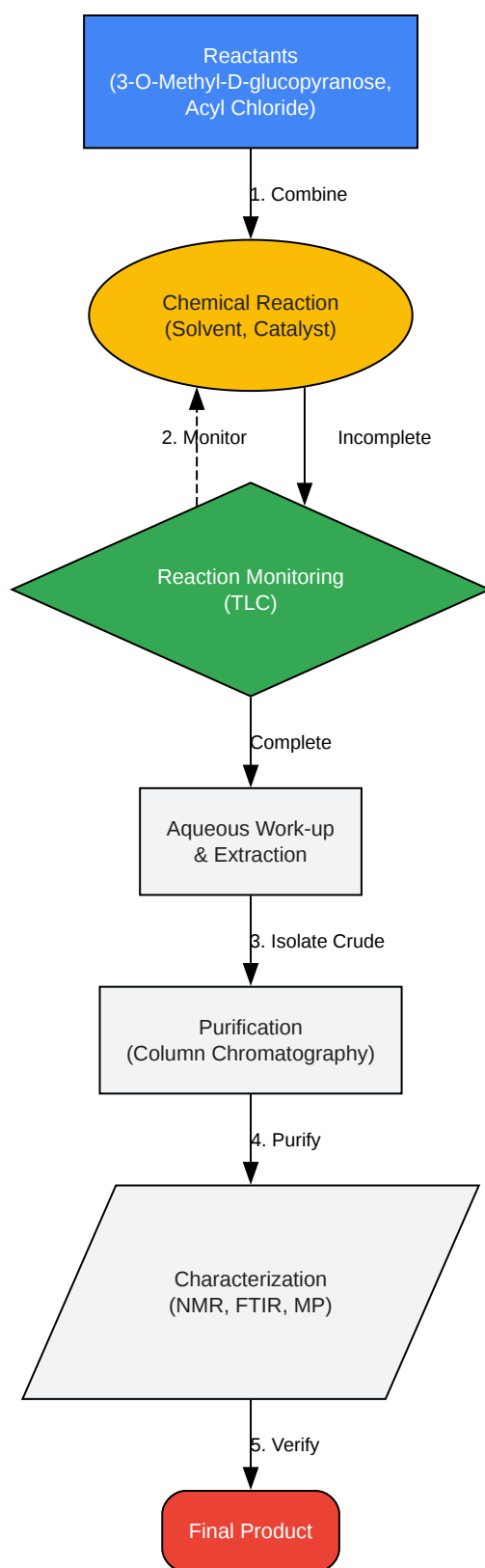
- **Reaction Setup:** Suspend the starting pyranoside (1.0 molar equivalent) in dry DMF in a round-bottom flask. Add triethylamine (a slight molar excess) to the suspension.
- **Cooling:** Cool the flask to -5 °C in an ice-salt bath.
- **Addition of Reagent:** Slowly add the acyl chloride (1.1 molar equivalents) dropwise to the stirred reaction mixture.
- **Reaction:** Maintain the stirring at -5 °C for approximately 6 hours. After this period, allow the reaction mixture to warm to room temperature and continue stirring overnight.
- **Monitoring:** Monitor the progress of the reaction using TLC. A typical solvent system would be methanol/chloroform (e.g., 1:6 v/v). The disappearance of the starting material spot and the appearance of a new product spot indicates reaction progression. Visualize spots by spraying with 5% H<sub>2</sub>SO<sub>4</sub> in ethanol and heating.[9]
- **Work-up:** Once the reaction is complete, quench the mixture by adding cold water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the organic layer sequentially with dilute HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- **Purification:** Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent using a rotary evaporator at a bath temperature below 40°C.[9] Purify the resulting crude syrup using silica gel column chromatography.
- **Characterization:** Characterize the final product using methods such as melting point determination, optical rotation, FTIR, and NMR spectroscopy to confirm its structure and purity.

## Mandatory Visualizations

Diagrams created using the DOT language are provided below to illustrate key workflows and relationships relevant to **3-O-Methyl-D-glucopyranose**.

## Diagram 1: Organic Synthesis Workflow

This diagram outlines the typical workflow for the chemical synthesis and purification of a derivative of **3-O-Methyl-D-glucopyranose**.

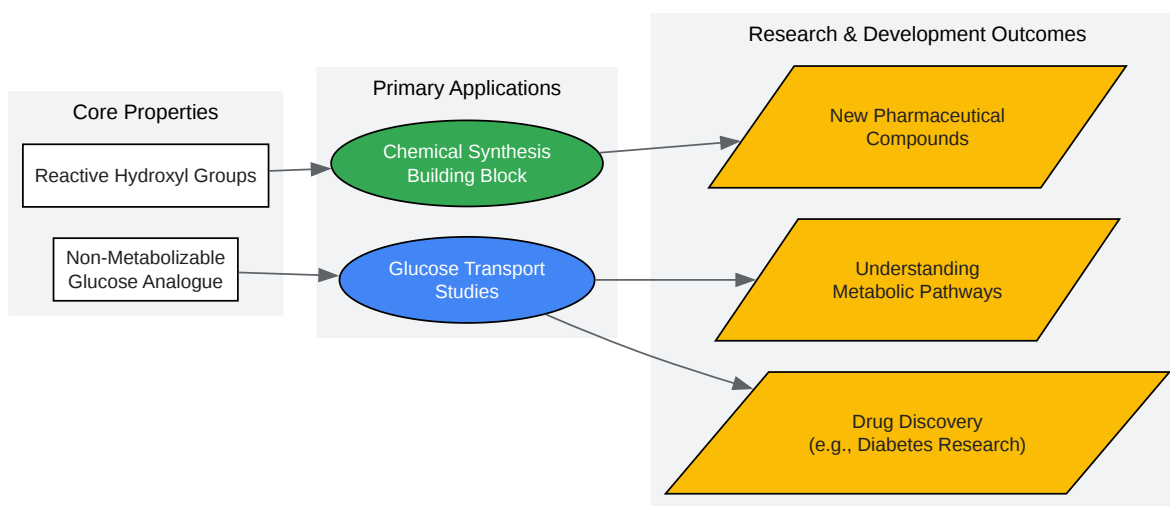


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A typical workflow for organic synthesis and purification.

## Diagram 2: Application Pathway

This diagram illustrates the logical flow from the core properties of **3-O-Methyl-D-glucopyranose** to its diverse applications.



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Logical flow from properties to research applications.

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